

An In-depth Technical Guide to the Chemical Properties of Tripropylammonium Chloride

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Compound of Interest

Compound Name: *Tripropylammonium chloride*

CAS No.: *14488-44-9*

Cat. No.: *B12781274*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tripropylammonium chloride, a quaternary ammonium salt, is a versatile compound with significant applications in organic synthesis, particularly as a phase transfer catalyst. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and an exploration of its catalytic activity. Spectroscopic data and safety information are also presented to offer a complete profile for researchers and drug development professionals.

Core Chemical Properties

Tripropylammonium chloride is the hydrochloride salt of the tertiary amine, tripropylamine. It is a white to off-white solid that is hygroscopic. Its structure consists of a central nitrogen atom bonded to three propyl groups and one hydrogen atom, with a chloride counterion.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **tripropylammonium chloride** and its parent amine, tripropylamine, is presented in Table 1. While some specific physical constants for **tripropylammonium chloride** are not widely reported, the properties of the parent amine provide a useful reference.

Property	Value	Source(s)
Chemical Name	Tripropylammonium chloride	-
Synonyms	Tri-n-propylammonium chloride, N,N-Dipropyl-1-propanamine hydrochloride	[1]
CAS Number	14488-44-9	[1][2]
Molecular Formula	C ₉ H ₂₂ ClN	[1][2]
Molecular Weight	179.73 g/mol	[1][2]
Appearance	Solid (hygroscopic)	[2]
Melting Point	Data not available for tripropylammonium chloride. For tetrapropylammonium chloride: 240-242 °C.	-
Boiling Point	Data not available	-
Density	Data not available	-
pKa of Parent Amine (Tripropylamine)	~10.65 - 10.82	-
Solubility	Expected to be soluble in polar solvents such as water, methanol, and ethanol; sparingly soluble in nonpolar organic solvents.	-

Spectroscopic Data

While specific spectra for **tripropylammonium chloride** are not readily available in the searched literature, the expected spectroscopic characteristics can be inferred from its structure and data for similar compounds.

¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the propyl groups and the N-H proton. The propyl groups would exhibit a triplet for the terminal methyl protons, a sextet for the central methylene protons, and a triplet for the methylene protons adjacent to the nitrogen. The N-H proton signal would likely be a broad singlet.

¹³C NMR: The carbon NMR spectrum would show three distinct signals for the three different carbon environments in the propyl chains.

FTIR: The infrared spectrum would be characterized by C-H stretching and bending vibrations from the propyl groups. A broad absorption band in the region of 2400-2800 cm⁻¹ would be indicative of the N-H stretching vibration in the ammonium salt.

Synthesis and Purification

Synthesis of Tripropylammonium Chloride

The synthesis of **tripropylammonium chloride** is a straightforward acid-base neutralization reaction between tripropylamine and hydrochloric acid.^[2] This exothermic reaction is typically performed at ambient temperatures and can yield a high-purity product upon crystallization.^[2]

Materials:

- Tripropylamine
- Concentrated Hydrochloric Acid (HCl)
- Diethyl ether (or other suitable non-polar solvent for precipitation)
- Round-bottom flask
- Stirring apparatus
- Ice bath

- Büchner funnel and filter paper

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve a known amount of tripropylamine in a minimal amount of a suitable solvent in which the starting amine is soluble but the final salt is not (e.g., diethyl ether).
- Cool the solution in an ice bath.
- Slowly add an equimolar amount of concentrated hydrochloric acid dropwise to the stirred solution. The reaction is exothermic, so maintain the temperature below 20°C.
- As the HCl is added, a white precipitate of **tripropylammonium chloride** will form.
- After the addition is complete, continue stirring the mixture in the ice bath for an additional 30 minutes to ensure the reaction goes to completion.
- Collect the white solid by vacuum filtration using a Büchner funnel.
- Wash the solid with a small amount of cold diethyl ether to remove any unreacted tripropylamine.
- Dry the product under vacuum to remove residual solvent.

Purification by Recrystallization

If the synthesized **tripropylammonium chloride** requires further purification, recrystallization is an effective method. The choice of solvent is critical; an ideal solvent will dissolve the compound at high temperatures but not at low temperatures.

Materials:

- Crude **tripropylammonium chloride**
- Recrystallization solvent (e.g., a mixture of ethanol and diethyl ether, or isopropanol)
- Erlenmeyer flasks

- Hot plate
- Ice bath
- Büchner funnel and filter paper

Procedure:

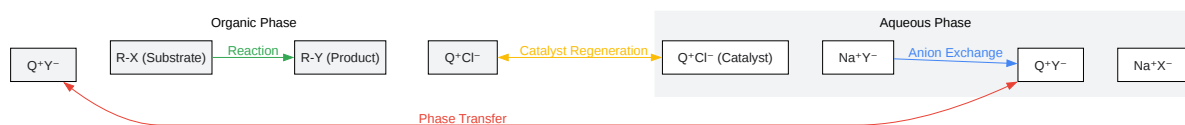
- In an Erlenmeyer flask, add the crude **tripropylammonium chloride**.
- Add a small amount of the chosen recrystallization solvent and gently heat the mixture on a hot plate while stirring until the solid dissolves completely. Add more solvent in small portions if necessary to achieve full dissolution at the boiling point of the solvent.
- Once dissolved, remove the flask from the heat and allow it to cool slowly to room temperature. Slow cooling is crucial for the formation of pure crystals.
- After the solution has reached room temperature and crystals have formed, place the flask in an ice bath for at least 30 minutes to maximize crystal yield.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold recrystallization solvent.
- Dry the crystals under vacuum.

Applications in Organic Synthesis: Phase Transfer Catalysis

Tripropylammonium chloride is an effective phase transfer catalyst (PTC).[2] PTCs facilitate reactions between reactants that are in different, immiscible phases (e.g., an aqueous phase and an organic phase).[3] The catalyst, a quaternary ammonium salt, forms an ion pair with an anion from the aqueous phase, making it soluble in the organic phase where it can then react with the organic substrate.[3][4]

Mechanism of Phase Transfer Catalysis

The general mechanism for phase transfer catalysis involving a quaternary ammonium salt like **tripropylammonium chloride** is illustrated below.

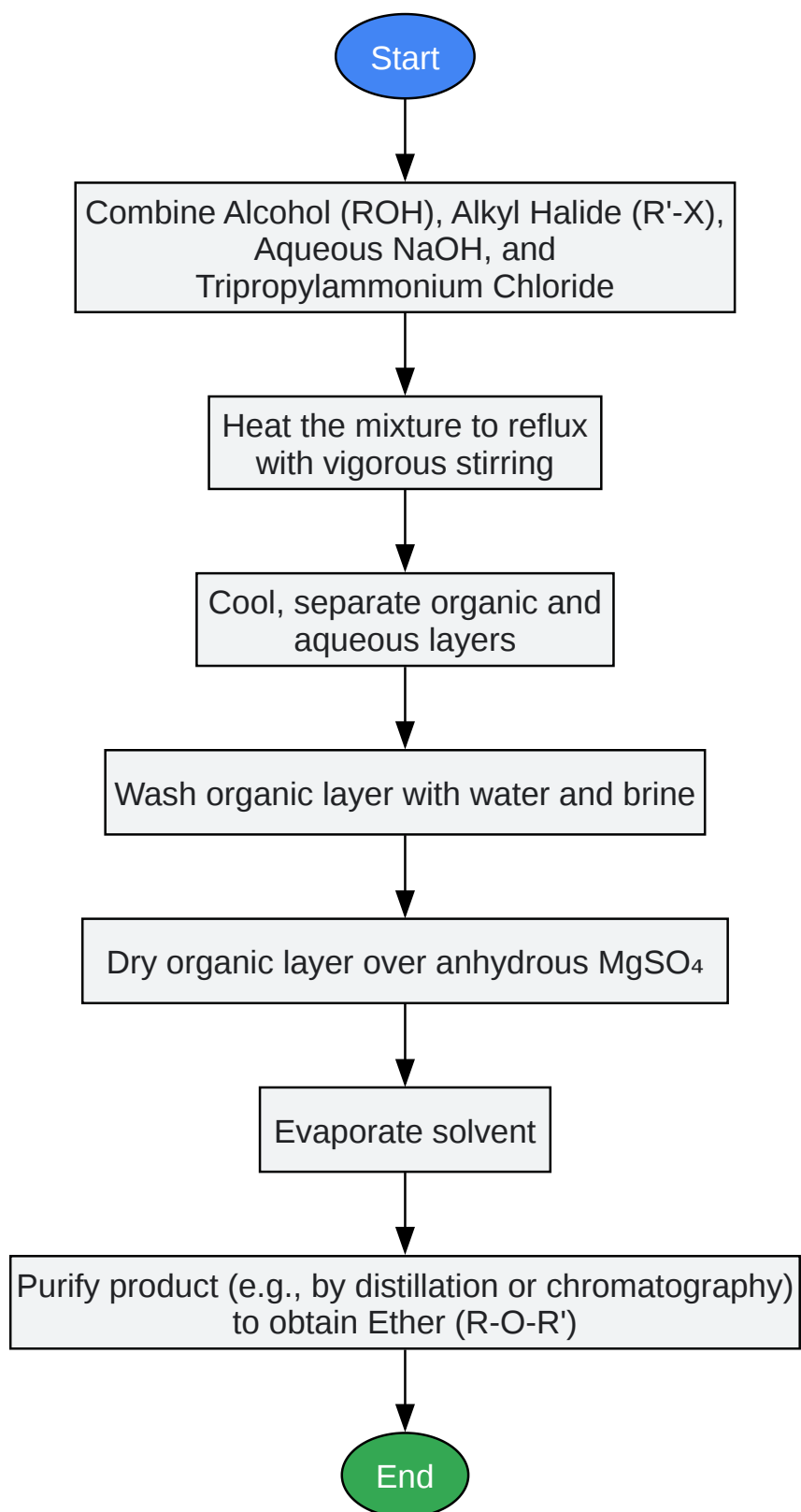


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Caption: Mechanism of Phase Transfer Catalysis.

Williamson Ether Synthesis

The Williamson ether synthesis is a classic method for preparing ethers from an alcohol and an alkyl halide. When the alcohol is deprotonated to form an alkoxide, which is often soluble in an aqueous or alcoholic phase, and the alkyl halide is in an organic phase, a phase transfer catalyst like **tripropylammonium chloride** can significantly accelerate the reaction.



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Caption: Workflow for Williamson Ether Synthesis.

Safety and Handling

Tripropylammonium chloride should be handled with care in a well-ventilated area.[5] It is advisable to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[5] As it is hygroscopic, it should be stored in a tightly sealed container in a cool, dry place.[5] In case of contact with eyes or skin, rinse immediately with plenty of water. [5]

Conclusion

Tripropylammonium chloride is a valuable quaternary ammonium salt with key applications as a phase transfer catalyst in organic synthesis. Its straightforward synthesis and effectiveness in promoting reactions between immiscible reactants make it a useful tool for researchers in both academic and industrial settings, including drug development. Understanding its chemical properties, synthesis, and safe handling procedures is essential for its effective and responsible use.

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